

An In-depth Technical Guide to Tween 65 (Polysorbate 65)

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Compound of Interest

Compound Name: Tween 65

Cat. No.: B1164928

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Introduction

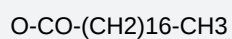
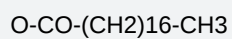
Tween 65, also known by its chemical name polyoxyethylene (20) sorbitan tristearate, is a nonionic surfactant and emulsifier widely utilized across the pharmaceutical, cosmetic, and food industries.[1][2][3] Its versatile properties make it a crucial excipient in a variety of formulations, from oral and topical medications to complex drug delivery systems.[1][3][4] This guide provides a comprehensive overview of the core properties of **Tween 65**, its chemical structure, and the experimental protocols for its characterization, tailored for a scientific audience.

Chemical Structure and Synthesis

Tween 65 is a synthetic polymer produced by the ethoxylation of sorbitan tristearate.[1][5] The synthesis process involves the esterification of sorbitol with stearic acid, followed by the addition of approximately 20 ethylene oxide units per molecule of sorbitol.[6] The resulting structure consists of a central sorbitan ring, three lipophilic stearic acid chains, and multiple hydrophilic polyoxyethylene chains.[1] This amphipathic nature is the basis for its surface-active properties.

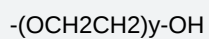
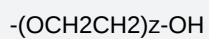
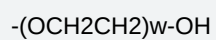
Below is a schematic representation of the general chemical structure of **Tween 65**.

Stearic Acid Chains

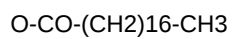
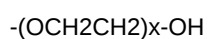


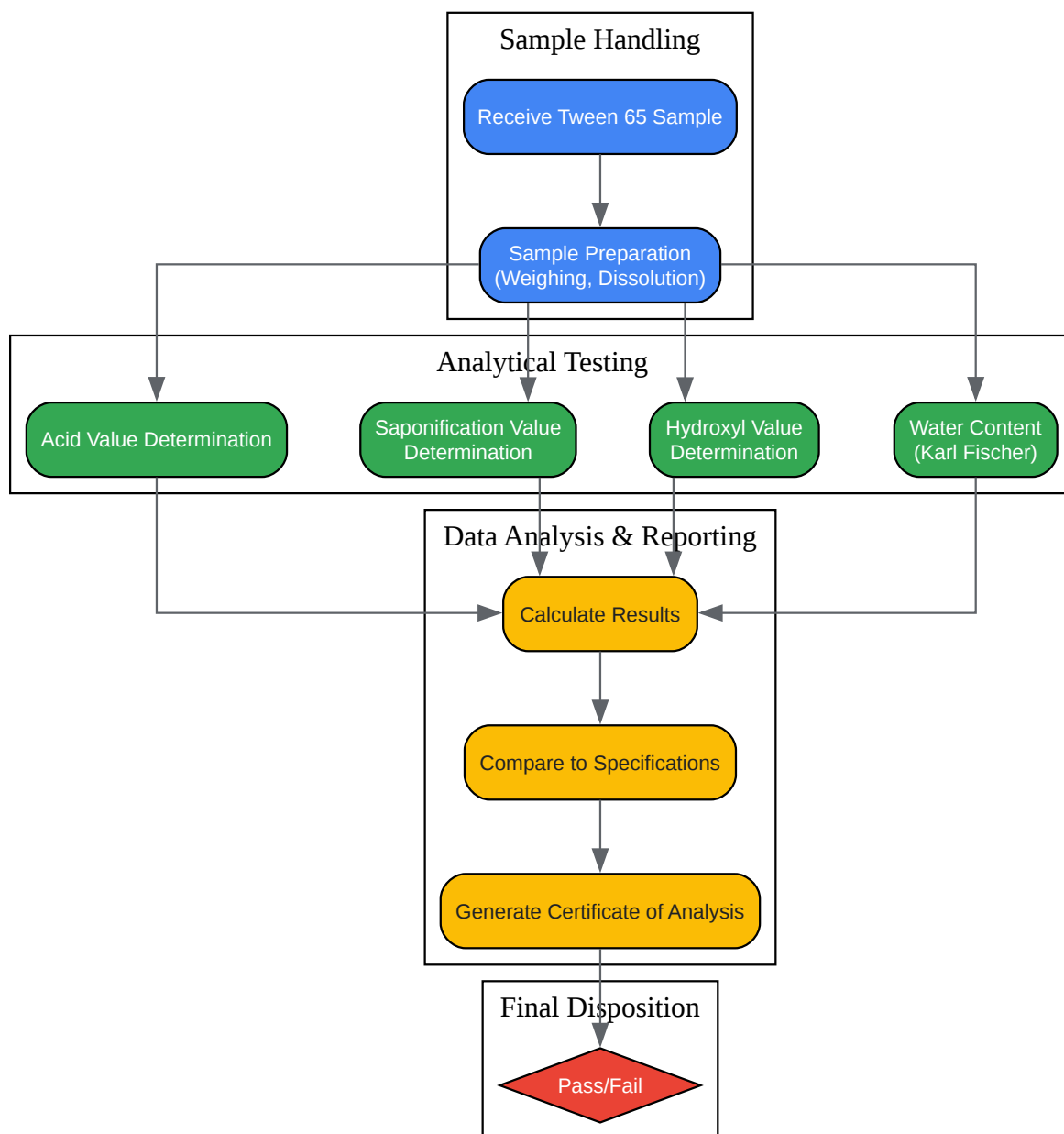
Polyoxyethylene Chains

$$x+y+z+w \approx 20$$



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